

Dactyllactone A: A Technical Overview of a Novel Marine-Derived Diterpenoid

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Compound of Interest		
Compound Name:	Dactyllactone A	
Cat. No.:	B15611783	Get Quote

An In-depth Guide for Researchers and Drug Development Professionals

CAS Number: 2226393-57-1[1]

Executive Summary

Dactyllactone A is a recently identified natural product isolated from marine sponges of the genus Dactylospongia. As a member of the diterpenoid class of compounds, **Dactyllactone A** holds potential for significant biological activity, a characteristic shared by many marine-derived secondary metabolites. Sponges of the Dactylospongia genus are a known rich source of bioactive molecules, particularly terpenoids, which have demonstrated a range of promising pharmacological properties, including anti-inflammatory, cytotoxic, and antimicrobial effects. This technical guide provides a comprehensive overview of the known information on **Dactyllactone A**, including its chemical properties. Due to the novelty of this compound, detailed experimental protocols and specific signaling pathway elucidations are limited in the public domain. Therefore, this document also presents generalized methodologies and potential signaling pathways based on the analysis of structurally related and co-isolated compounds from Dactylospongia species, offering a foundational framework for future research and development.

Chemical Properties of Dactyllactone A

At present, detailed peer-reviewed data on the physicochemical properties of **Dactyllactone A** are not widely available. The following table summarizes the essential chemical identifiers.



Further research is required to fully characterize its properties such as melting point, boiling point, and solubility in various solvents.

Property	Value	Reference
CAS Number	2226393-57-1	[1]
Molecular Formula	Not available	
Molecular Weight	Not available	_
Chemical Class	Diterpenoid	[2]

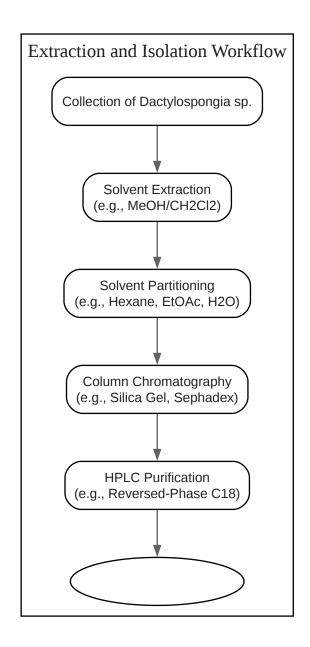
Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Dactyllactone A** are not yet published. However, based on established methods for the study of similar marine natural products, particularly those from Dactylospongia sponges, the following generalized protocols can be anticipated.

Isolation and Purification of Diterpenoids from Dactylospongia sp.

A common workflow for the isolation of bioactive compounds from marine sponges is outlined below. This process typically involves extraction, chromatographic separation, and spectroscopic analysis for structure elucidation.





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Caption: Generalized workflow for the isolation of **Dactyllactone A**.

Cytotoxicity Assays

To evaluate the potential anticancer properties of **Dactyllactone A**, standard cytotoxicity assays are employed. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability.

Protocol for MTT Assay:



- Cell Seeding: Cancer cell lines (e.g., human melanoma, colon carcinoma) are seeded in 96well plates at a specific density and allowed to adhere overnight.
- Compound Treatment: Cells are treated with various concentrations of Dactyllactone A
 (typically in a logarithmic dilution series) and incubated for a defined period (e.g., 24, 48, 72
 hours).
- MTT Addition: MTT solution is added to each well and incubated to allow for the formation of formazan crystals by metabolically active cells.
- Solubilization: The formazan crystals are dissolved in a solubilization buffer (e.g., DMSO).
- Absorbance Measurement: The absorbance is read at a specific wavelength (e.g., 570 nm)
 using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated relative to untreated control cells, and the half-maximal inhibitory concentration (IC50) is determined.

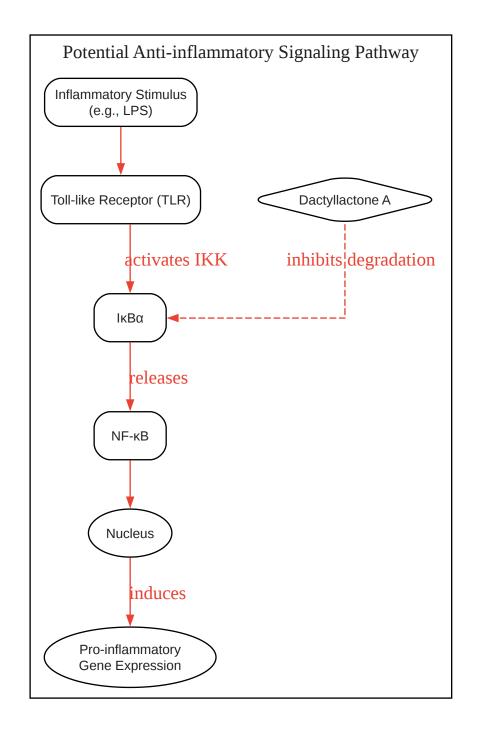
Potential Signaling Pathways

The specific signaling pathways modulated by **Dactyllactone A** have not yet been elucidated. However, many diterpenoids isolated from marine organisms exhibit anti-inflammatory and cytotoxic activities by targeting key cellular signaling cascades.

Anti-inflammatory Signaling

A plausible mechanism of action for the anti-inflammatory effects of **Dactyllactone A** could involve the inhibition of the NF-kB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF-kB is a crucial regulator of the inflammatory response.





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References

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